

Technical Support Center: KCu(CN)₂ Storage and Stability

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Compound of Interest

Compound Name: *Cuprous potassium cyanide*

Cat. No.: *B1143649*

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This guide provides researchers, scientists, and drug development professionals with essential information for preventing the decomposition of potassium dicyanocuprate(I) (KCu(CN)₂) during storage and use.

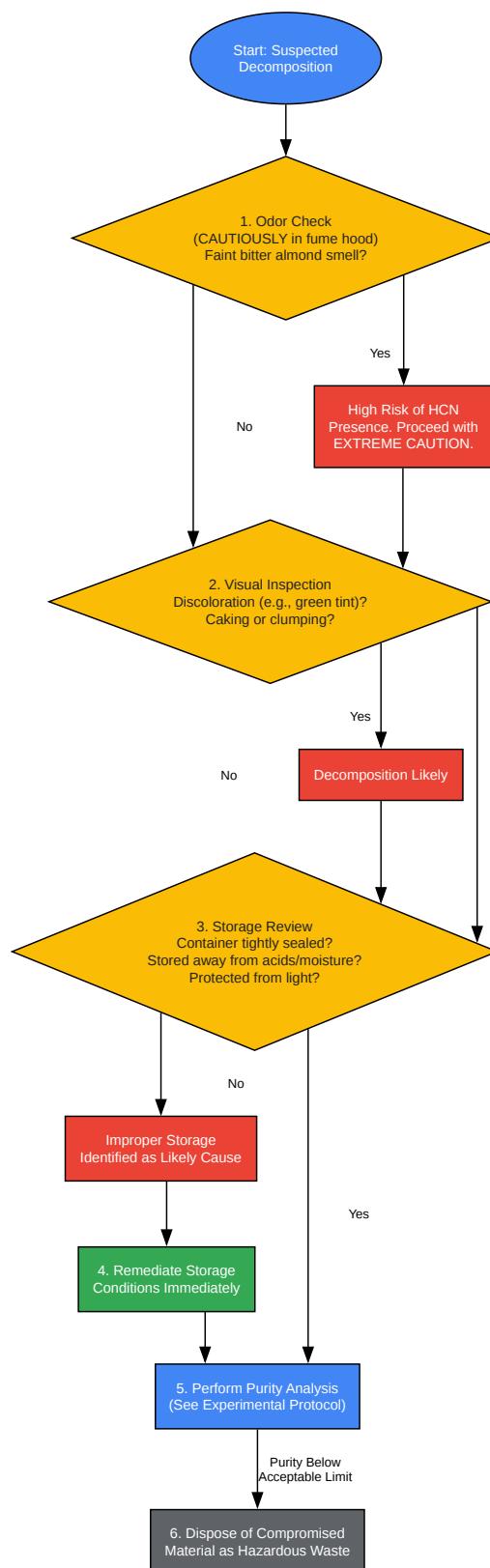
Troubleshooting Guide: Investigating KCu(CN)₂ Decomposition

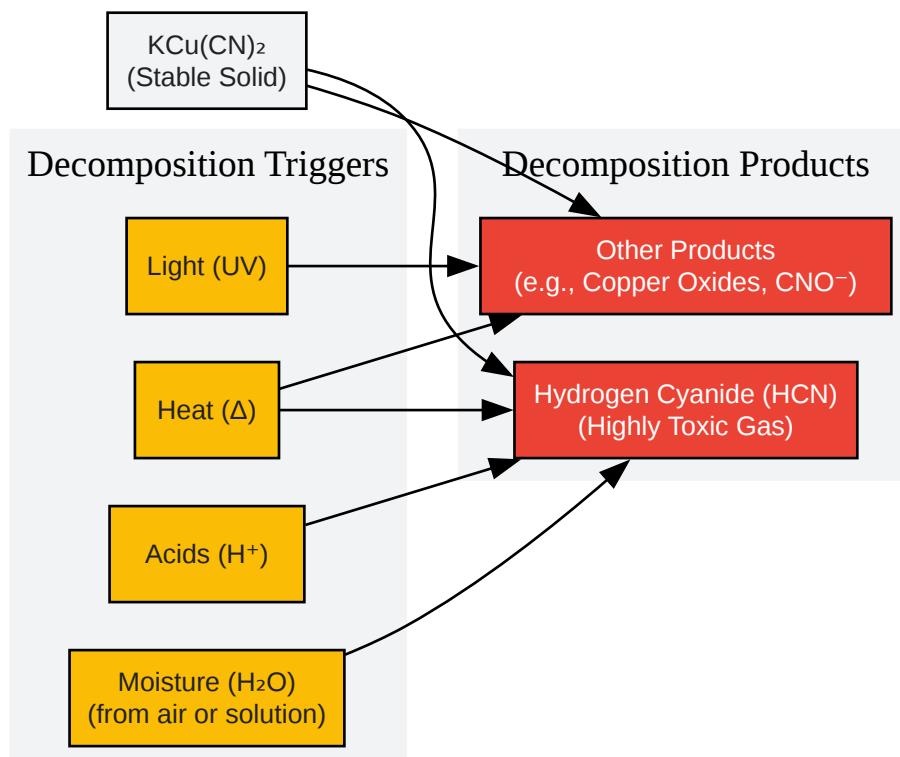
Use this guide to diagnose and address potential decomposition of your KCu(CN)₂ sample.

Question: I suspect my KCu(CN)₂ sample has decomposed. What should I do?

Answer:

If you suspect decomposition, prioritize safety due to the potential release of highly toxic hydrogen cyanide (HCN) gas. All handling of potentially decomposed KCu(CN)₂ must be performed in a certified chemical fume hood.[\[1\]](#)[\[2\]](#) Follow the logical workflow below to assess the situation.





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References

- 1. Cuprous potassium cyanide | 13682-73-0 | Benchchem [benchchem.com]
- 2. documents.thermofisher.com [documents.thermofisher.com]
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